

# Safeguarding Health and the Environment: Proper Disposal of Verinurad

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Verinurad

Cat. No.: B611665

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For researchers, scientists, and drug development professionals handling **Verinurad**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. **Verinurad**, a urate transporter inhibitor, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, mandating stringent disposal protocols to mitigate potential hazards.[1] Adherence to these procedures is essential not only for regulatory compliance but also for upholding a commitment to safety that extends beyond the laboratory.

## Chemical and Physical Properties of Verinurad

A clear understanding of **Verinurad**'s properties is foundational to its safe handling and disposal.

Property	Value	Source
Molecular Formula	C20H16N2O2S	PubChem[2]
Molecular Weight	348.42 g/mol	DC Chemicals[1]
CAS Number	1352792-74-5	DC Chemicals[1]
Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	DC Chemicals[1]
Precautionary Statements	P273: Avoid release to the environment P501: Dispose of contents/ container to an approved waste disposal plant	DC Chemicals[1]

## Step-by-Step Disposal Protocol for Verinurad

The disposal of **Verinurad** must be conducted in a manner that prevents environmental contamination and ensures the safety of all personnel.

### 1. Segregation and Collection:

- Do not mix **Verinurad** waste with general laboratory or municipal trash.
- Collect all solid waste, including unused or expired **Verinurad**, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any contaminated lab supplies (e.g., weigh boats, spatulas), in a designated, clearly labeled, and sealed hazardous waste container.[3][4]
- For liquid waste containing **Verinurad**, use a dedicated, leak-proof hazardous waste container.

### 2. Labeling:

- The hazardous waste container must be clearly labeled as "Hazardous Waste" and include the name "**Verinurad**" and its associated hazards (e.g., "Toxic," "Environmental Hazard").

### 3. Storage:

- Store the sealed hazardous waste container in a designated, secure area away from incompatible materials.[1]
- Ensure the storage area is well-ventilated.

### 4. Disposal:

- The primary and mandated disposal method for **Verinurad** is through an approved and licensed hazardous waste disposal facility.[1]
- The most common treatment for pharmaceutical waste is incineration at a permitted facility. [4][5]
- Never dispose of **Verinurad** down the drain or in regular trash, as this can lead to environmental contamination.[4][6] The environmental hazard classification (H410) underscores the critical importance of this step.[1]

### 5. Documentation:

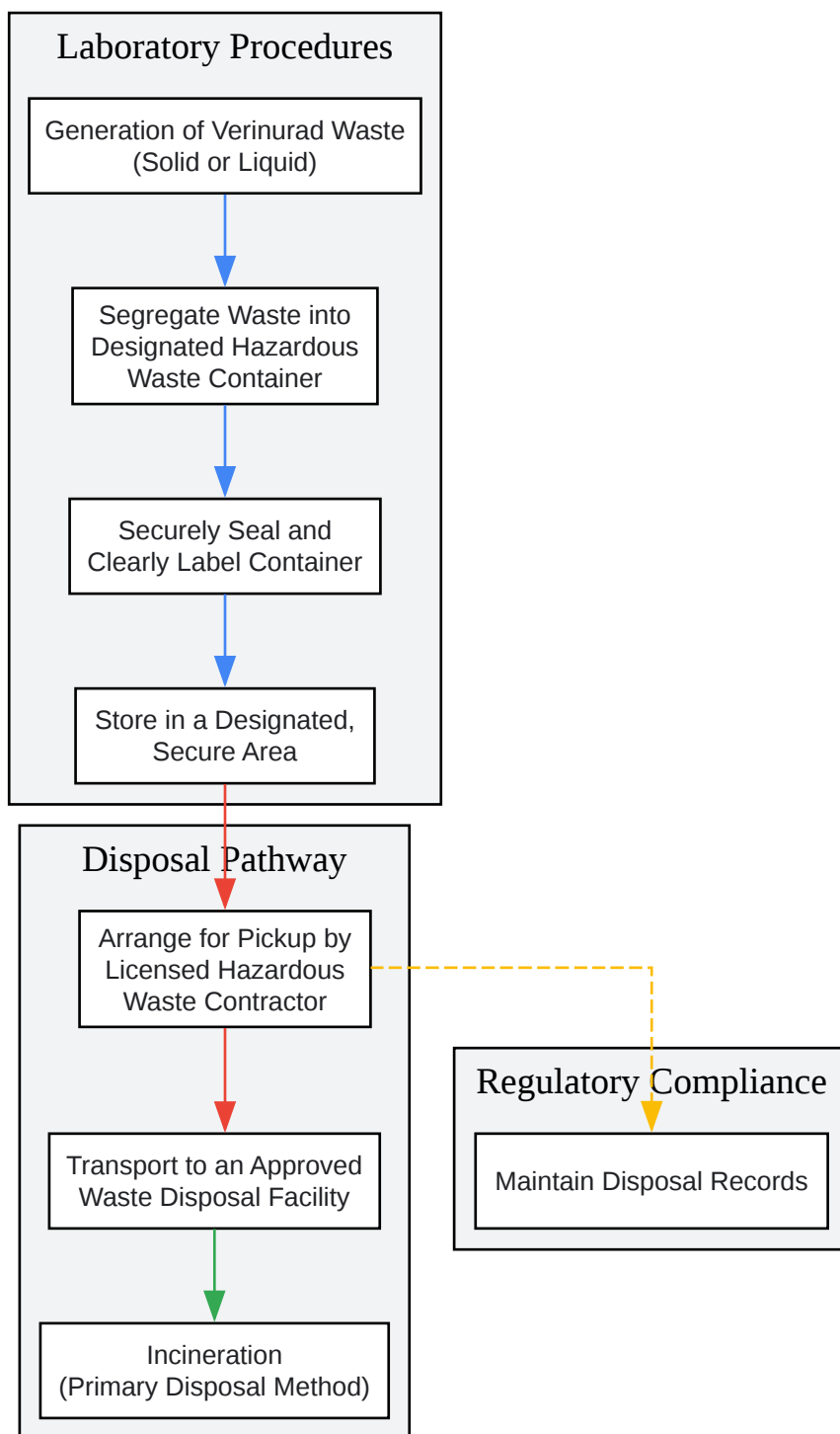
- Maintain accurate records of the amount of **Verinurad** waste generated and its disposal date. This documentation is crucial for regulatory compliance.

## Experimental Protocols

While specific experimental protocols for the disposal of **Verinurad** are not detailed in publicly available literature, the guiding principle is adherence to the U.S. Environmental Protection Agency (EPA) regulations under the Resource Conservation and Recovery Act (RCRA) for hazardous waste.[4][5] Facilities generating pharmaceutical waste are required to follow these federal and any additional state or local regulations.

## Verinurad Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Verinurad**, from initial handling to final disposal.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)